

Biotin Sodium: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Biotin sodium*

Cat. No.: *B1264966*

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An In-depth Examination of its Properties, Biochemical Roles, and Experimental Applications

Introduction

Biotin sodium, the sodium salt of biotin (Vitamin B7), is a water-soluble B-complex vitamin that serves as an essential coenzyme for five carboxylase enzymes in humans. These enzymes play critical roles in various metabolic pathways, including fatty acid synthesis, gluconeogenesis, and the catabolism of several amino acids.[1][2][3] Its unique and high-affinity interaction with avidin and streptavidin has made it an indispensable tool in a vast array of life science research and drug development applications, from immunoassays to targeted drug delivery.[4][5] This technical guide provides a comprehensive overview of the physicochemical properties of **biotin sodium**, its core biochemical mechanisms, and detailed protocols for its application in experimental settings.

Physicochemical Properties

Biotin sodium is a stable, water-soluble form of biotin, making it suitable for a wide range of in vitro and in vivo applications. Below is a summary of its key quantitative data.

Property	Value	Source(s)
CAS Number	56085-82-6	
Molecular Formula	C10H15N2NaO3S	
Molecular Weight	266.29 g/mol	
IUPAC Name	sodium;5-[(3aS,4S,6aR)-2-oxo-1,3,3a,4,6,6a-hexahydrothieno[3,4-d]imidazol-4-yl]pentanoate	

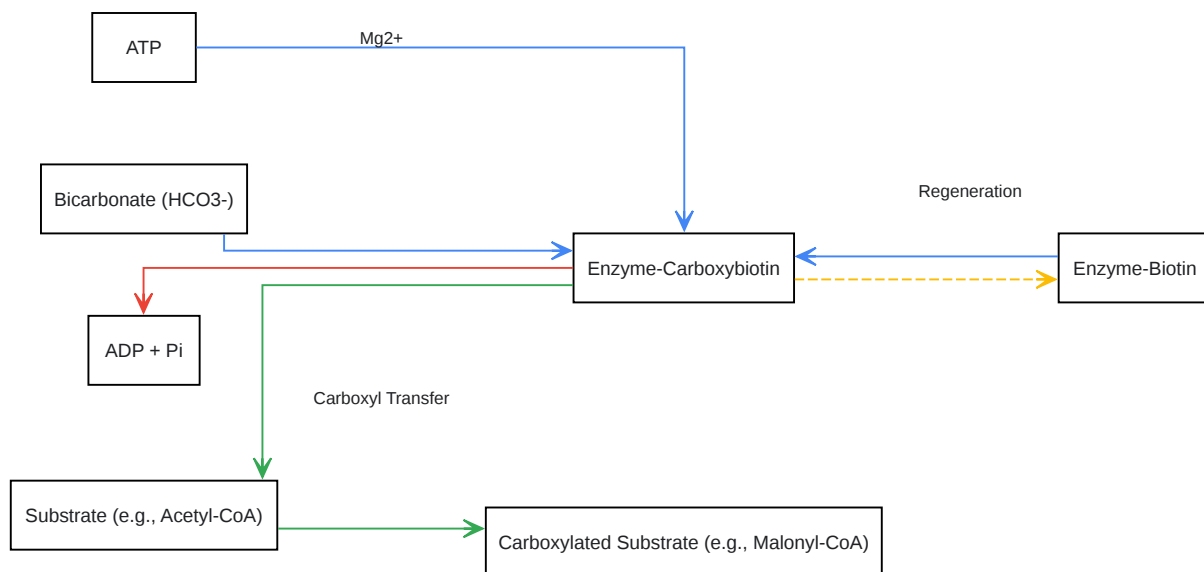
Core Biochemical Mechanisms and Signaling Pathways

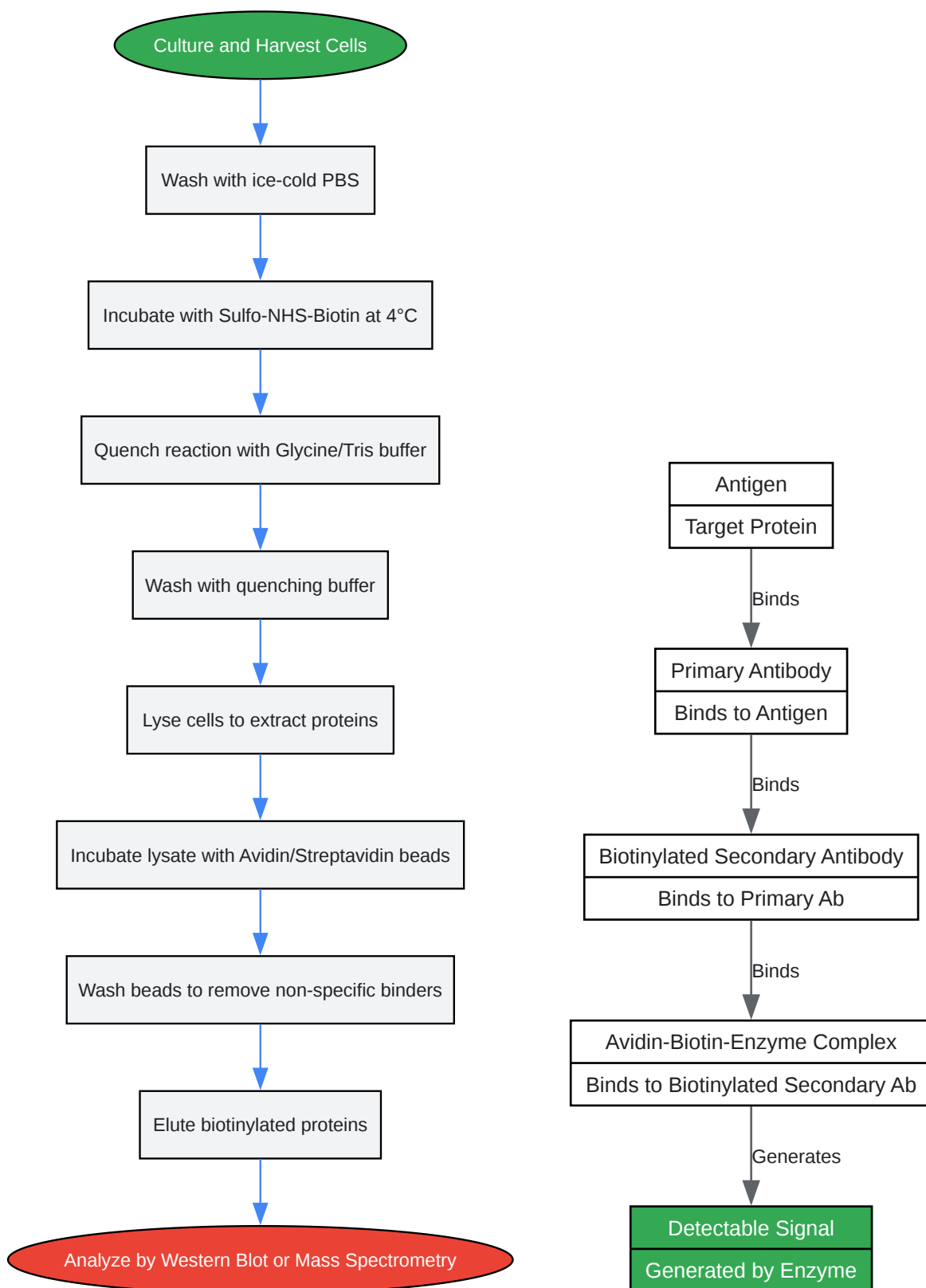
Biotin's primary role in cellular metabolism is as a covalently bound coenzyme for carboxylase enzymes. The process of attaching biotin to its target enzymes is known as biotinylation and is catalyzed by holocarboxylase synthetase (HCS).

The Biotin Cycle and Carboxylation Reactions

The biotin cycle involves the covalent attachment of biotin to apocarboxylases by HCS to form active holocarboxylases. When these enzymes are degraded, biotinidase releases biotin for reuse. The core function of biotin-dependent carboxylases is to catalyze carboxylation reactions, a process that occurs in two main steps. First, the biotin carboxylase (BC) domain catalyzes the ATP-dependent carboxylation of the biotin cofactor. Second, the carboxyltransferase (CT) domain transfers the activated carboxyl group from carboxybiotin to a substrate.

Below is a diagram illustrating the general mechanism of biotin-dependent carboxylases.





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